

An In-depth Technical Guide to 4,5,6-Trichloropyrimidine

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Compound of Interest

Compound Name: 4,5,6-Trichloropyrimidine

Cat. No.: B159284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **4,5,6-trichloropyrimidine**, a halogenated heterocyclic building block used in various chemical syntheses.

Core Molecular Data

The fundamental molecular characteristics of **4,5,6-trichloropyrimidine** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

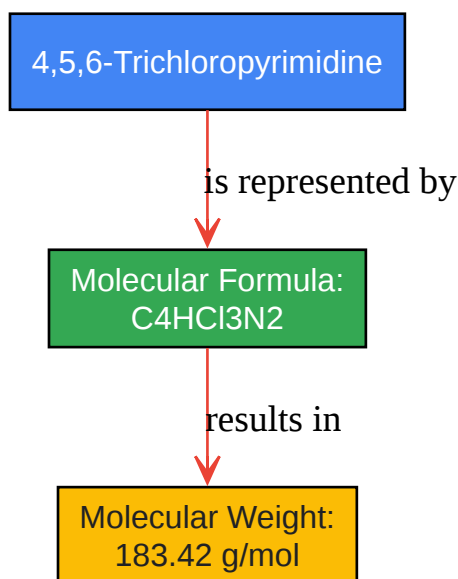
Property	Value
Molecular Formula	C ₄ HCl ₃ N ₂ [1][2]
Molecular Weight	183.42 g/mol [1][2][3][4]
CAS Number	1780-27-4[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4,5,6-trichloropyrimidine** were not available in the initial search results. For methodologies, researchers should consult specialized chemical synthesis literature and databases.

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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References

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- 4. 4,5,6-Trichloropyrimidine | 1780-27-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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[<https://www.benchchem.com/product/b159284#4-5-6-trichloropyrimidine-molecular-weight-and-formula>]

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